

Application Notes and Protocols for Desmethyl Formetanate Analytical Standards

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Compound of Interest

Compound Name: *Desmethyl formetanate*

Cat. No.: *B15191703*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following application notes and protocols are provided for research and informational purposes. Currently, a certified analytical standard for **Desmethyl formetanate** is not widely commercially available. The information herein is based on the known properties and analytical methodologies for the parent compound, Formetanate, and assumes the future availability of a **Desmethyl formetanate** standard. All proposed analytical methods would require rigorous validation.

Introduction to Desmethyl Formetanate

Desmethyl formetanate is a primary metabolite of Formetanate, a carbamate insecticide and acaricide used to control mites and insects on various agricultural crops.[1] Formetanate acts by inhibiting the enzyme acetylcholinesterase, leading to the disruption of the nervous system in pests.[2][3] The metabolic fate of Formetanate in plants, animals, and the environment is a critical area of study for assessing its overall toxicological and environmental impact. The presence and concentration of metabolites like **Desmethyl formetanate** are key indicators in these assessments.

Chemical Structure and Properties (Deduced)

The N-demethylation of Formetanate most likely occurs on the dimethylaminomethyleneamino group, as this is a common metabolic pathway for compounds with this functional group mediated by cytochrome P450 enzymes.[4][5]

- Parent Compound (Formetanate): 3-[[[(dimethylamino)methylidene]amino]phenyl methylcarbamate[6]
- Deduced Metabolite (**Desmethyl formetanate**): 3-[[[(methylamino)methylidene]amino]phenyl methylcarbamate

Deduced Chemical Information:

Property	Deduced Value
Chemical Name	3-[[[(methylamino)methylidene]amino]phenyl methylcarbamate
IUPAC Name	[3-(methylaminomethylideneamino)phenyl] N-methylcarbamate
Molecular Formula	C10H13N3O2
Molecular Weight	207.23 g/mol

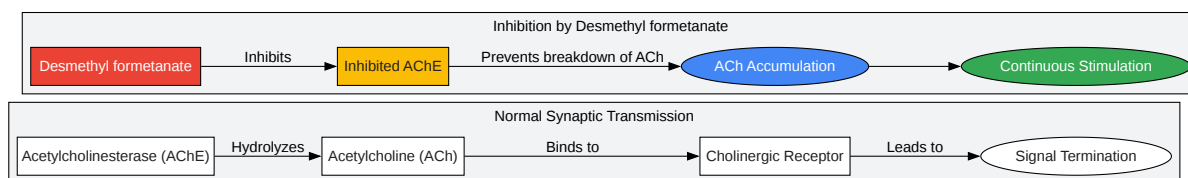
Applications of Desmethyl Formetanate Analytical Standards

The availability of a certified **Desmethyl formetanate** analytical standard is crucial for:

- Metabolism Studies: Quantifying the rate and extent of Formetanate metabolism in various biological systems.
- Residue Analysis: Accurately detecting and quantifying **Desmethyl formetanate** residues in food products and environmental samples to ensure compliance with regulatory limits.[7]
- Toxicological Assessments: Evaluating the potential toxicity of this metabolite in comparison to the parent compound.
- Environmental Fate Studies: Monitoring the degradation and persistence of Formetanate and its metabolites in soil and water.

Signaling Pathway

Formetanate and, presumably, its metabolite **Desmethyl formetanate**, act by inhibiting acetylcholinesterase (AChE). This enzyme is responsible for breaking down the neurotransmitter acetylcholine (ACh). Inhibition of AChE leads to an accumulation of ACh in the synaptic cleft, causing continuous stimulation of cholinergic receptors.



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Figure 1: Acetylcholinesterase Inhibition Pathway

Experimental Protocols

The following protocol is a proposed method for the analysis of **Desmethyl formetanate** in fruit matrices, adapted from established QuEChERS and LC-MS/MS methods for Formetanate.[8]
[9]

4.1. Sample Preparation: Modified QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used sample preparation technique for pesticide residue analysis in food matrices.[10][11]

- Homogenization: Homogenize 500 g of the fruit sample in a blender.
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.

- Vortex vigorously for 1 minute.
- Add 4 g of anhydrous magnesium sulfate (MgSO_4) and 1 g of sodium chloride (NaCl).
- Vortex immediately for 1 minute.
- Centrifugation: Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer a 1 mL aliquot of the supernatant (acetonitrile layer) to a 2 mL microcentrifuge tube containing 150 mg of anhydrous MgSO_4 and 25 mg of Primary Secondary Amine (PSA).
 - Vortex for 30 seconds.
- Final Centrifugation and Filtration:
 - Centrifuge at 10,000 rpm for 5 minutes.
 - Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

4.2. Analytical Methodology: LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) provides the high selectivity and sensitivity required for the trace-level quantification of pesticide residues.[\[12\]](#)[\[13\]](#)

4.2.1. Proposed LC-MS/MS Parameters:

Parameter	Proposed Condition
Instrument	UPLC-Tandem Quadrupole Mass Spectrometer
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	Start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, return to initial conditions and equilibrate.
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	To be determined upon availability of a standard. A hypothetical precursor ion would be the protonated molecule [M+H] ⁺ . Product ions would be generated by fragmentation of the precursor.

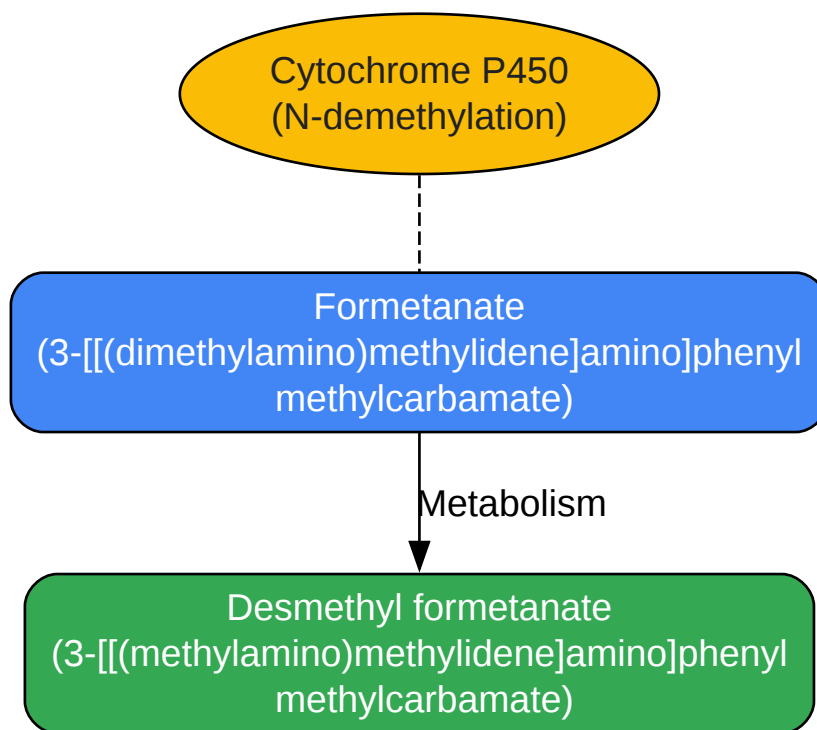
4.3. Quantitative Data

The following table summarizes typical quantitative data for the analysis of the parent compound, Formetanate hydrochloride, using LC-MS/MS. It is anticipated that a validated method for **Desmethyl formetanate** would achieve similar performance.[\[12\]](#)[\[14\]](#)

Analyte	Method	Matrix	LOQ (ng/g)	LOD (ng/g)	Recovery (%)	RSD (%)
Formetanate HCl	UPLC-MS/MS	Fruits	0.3	0.1	95-109	< 15
Formetanate HCl	LC-MS/MS	Agricultural Products	10	-	92.3-103	1.3-5.4

Visualizations

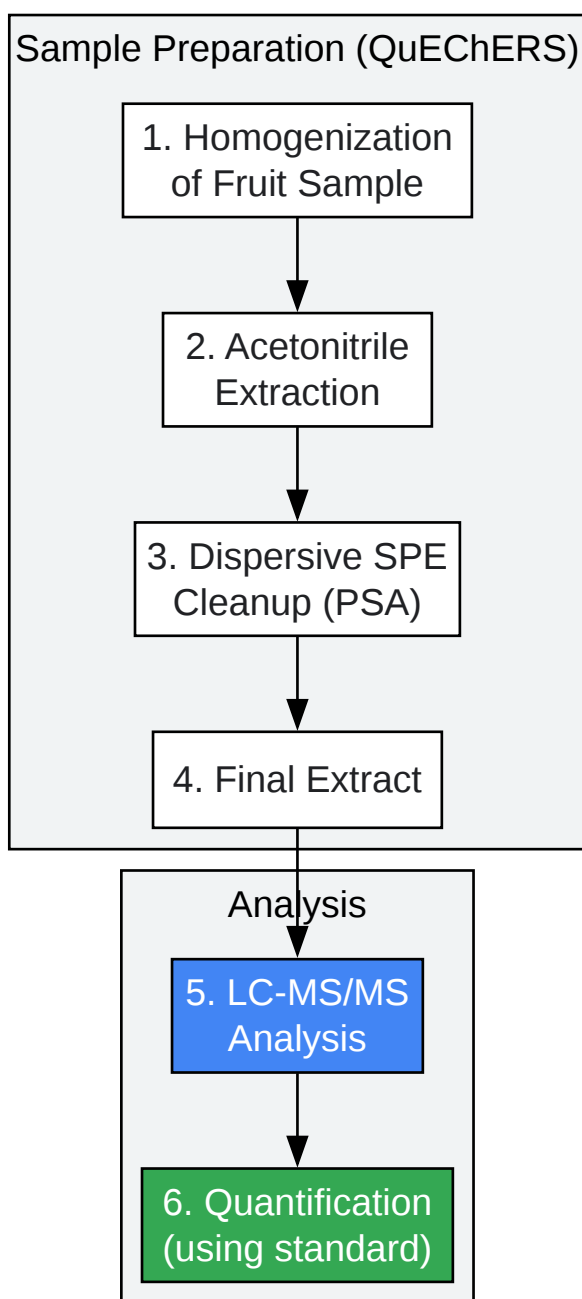
5.1. Metabolic Pathway of Formetanate



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Figure 2: Metabolic Demethylation of Formetanate

5.2. Analytical Workflow



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Figure 3: Proposed Analytical Workflow

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